

Application Notes: The Role of Azide-PEG5-Tos in PROTAC Development

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Compound of Interest		
Compound Name:	Azide-PEG5-Tos	
Cat. No.:	B605798	Get Quote

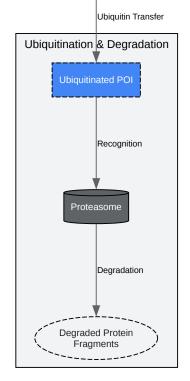
Introduction

Proteolysis Targeting Chimeras (PROTACs) are a revolutionary class of therapeutic molecules that co-opt the body's own cellular machinery to eliminate disease-causing proteins.[1][2][3] These heterobifunctional molecules consist of three key components: a ligand that binds to the target Protein of Interest (POI), a second ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects the two.[4][5][6] The linker is not merely a spacer; its composition and length are critical determinants of a PROTAC's efficacy, influencing the formation of a stable and productive ternary complex (POI-PROTAC-E3 ligase), as well as the molecule's physicochemical properties like solubility and cell permeability.[7][8]

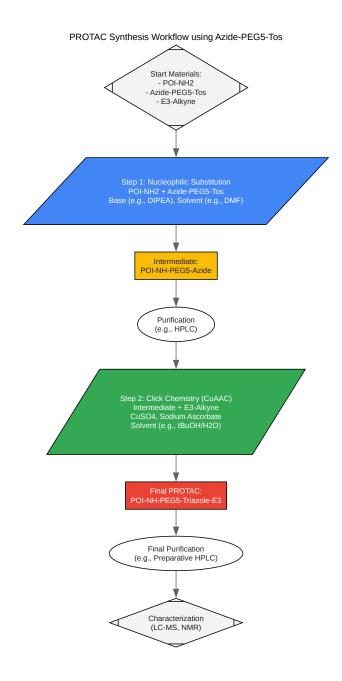
Among the various linker types, polyethylene glycol (PEG) chains are frequently employed due to their hydrophilicity, biocompatibility, and tunable length.[2][4][9] **Azide-PEG5-Tos** is a bifunctional PEG linker that offers distinct advantages for the modular and efficient synthesis of PROTACs. This linker features a five-unit PEG chain, an azide (N3) group on one end, and a tosylate (Tos) group on the other. This configuration allows for a sequential and controlled conjugation strategy, typically involving a nucleophilic substitution reaction at the tosylated end and a highly efficient "click chemistry" reaction at the azide end.[10][11]



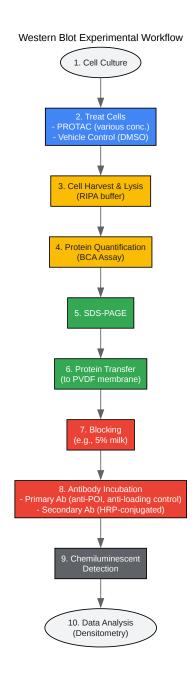
PROTAC (e.g., with Azide-PEG5-Tos Linker) Binds POI & E3 Ternary Complex Formation POI-PROTAC-E3 Ternary Complex Ternary Complex











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